

Operational Guide: Safe Disposal and Handling of 2-Hydroxy-5-(phenylethynyl)benzoic Acid

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Compound of Interest

Compound Name: 2-Hydroxy-5-(phenylethynyl)benzoic acid

CAS No.: 32192-74-8

Cat. No.: B2850034

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Executive Summary

This guide outlines the critical safety protocols and disposal workflows for **2-Hydroxy-5-(phenylethynyl)benzoic acid** (CAS: 111846-52-9), a compound frequently utilized in drug discovery as a metabotropic glutamate receptor (mGluR) ligand or intermediate.

As a Senior Application Scientist, I emphasize that safe disposal is not merely a regulatory checkbox; it is an extension of experimental integrity. Improper handling of phenolic alkynes can lead to environmental persistence or dangerous incompatibility reactions in waste streams. This document provides a self-validating system for the segregation, neutralization, and destruction of this compound.

Chemical Identity & Hazard Profiling

Before initiating disposal, the waste generator must understand the physicochemical properties that dictate the waste stream. This compound contains three distinct functional groups that influence its reactivity and disposal: a carboxylic acid, a phenol, and an internal alkyne.

Physicochemical Properties Table

Property	Specification	Disposal Implication
Molecular Formula	C ₁₅ H ₁₀ O ₃	Organic carbon load; requires incineration.
Molecular Weight	238.24 g/mol	N/A
Acidity (pKa)	~2.9 (Carboxyl), ~10 (Phenol)	Classify as Acidic Organic Waste. Incompatible with strong bases (exotherm risk).
Solubility	DMSO, Methanol, dilute base	Waste often exists as a solvent mixture.
Reactivity	Phenylethynyl group (Alkyne)	Avoid Strong Oxidizers. Alkynes can cleave or polymerize violently under oxidative stress.
Physical State	Solid (Powder)	Dust explosion hazard if aerosolized during transfer.

Critical Hazard Assessment

- Skin/Eye Irritation: As a salicylic acid derivative, it acts as a keratolytic agent and irritant.
- Aquatic Toxicity: Substituted phenols and alkynes often exhibit high acute toxicity to aquatic life (GHS Category 1 or 2). Do not release down the drain.

Personal Protective Equipment (PPE) Matrix

Standard lab coats are insufficient for handling solid organic acids during waste transfer due to the risk of aerosolization.

- Respiratory: N95 (minimum) or P100 respirator if handling >1g of dry powder outside a fume hood.
- Dermal: Nitrile gloves (Double gloving recommended; minimum thickness 0.11 mm).

- Rationale: Phenolic compounds can permeate thin latex rapidly.
- Ocular: Chemical splash goggles (ANSI Z87.1). Safety glasses are inadequate for liquid waste pouring.

Waste Segregation Workflow

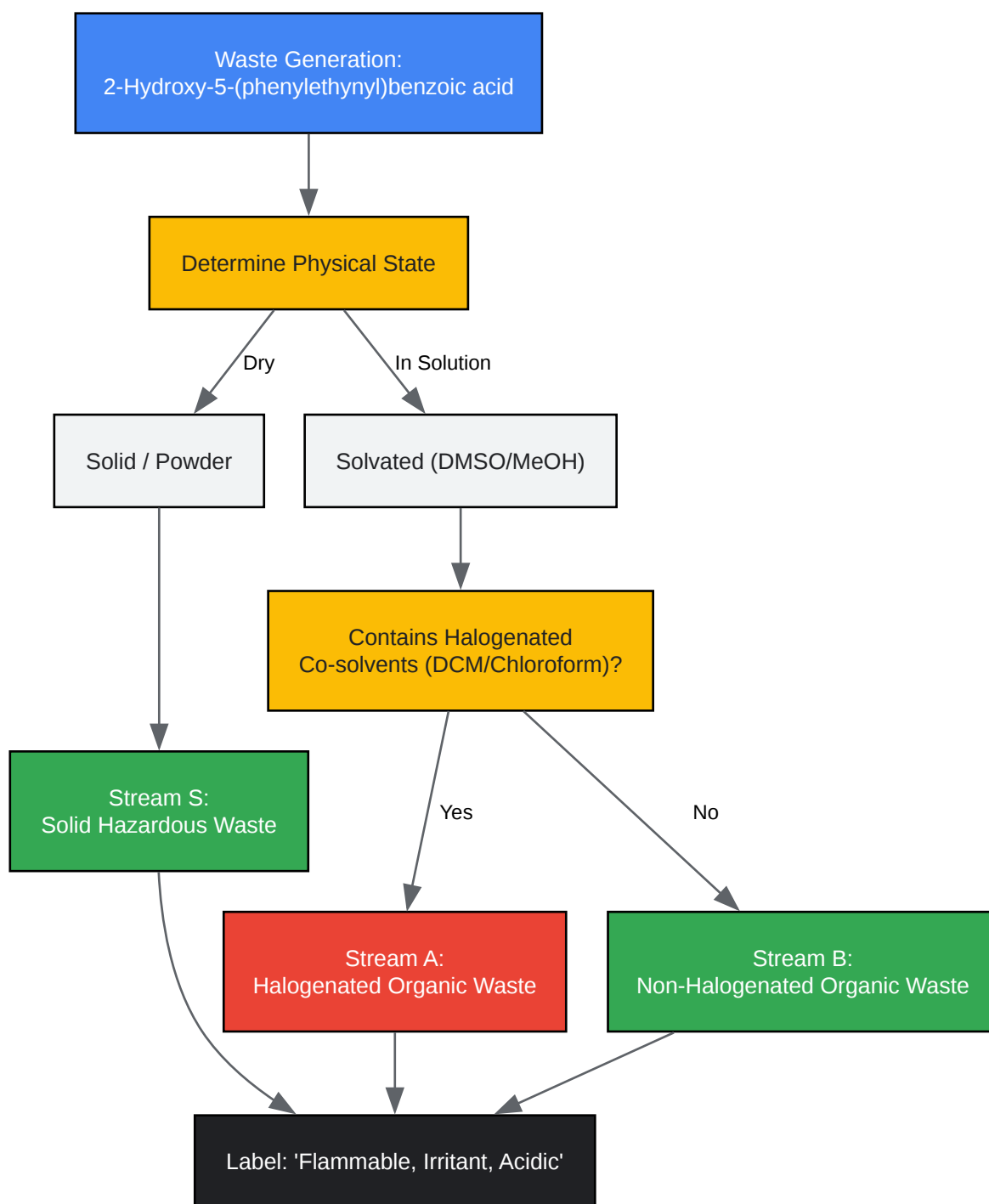
The most common failure mode in laboratory disposal is "commingling"—mixing incompatible waste streams. **2-Hydroxy-5-(phenylethynyl)benzoic acid** must be segregated into Stream C (Organic Acids).

Incompatibility Alert

- Do NOT mix with: Strong oxidizers (e.g., Nitric Acid, Peroxides). The alkyne bond is susceptible to oxidative cleavage, which can generate heat and pressure.
- Do NOT mix with: Cyanides or Sulfides. Acidic waste will liberate toxic HCN or H₂S gas.

Visual Workflow: Waste Stream Decision Tree

The following diagram illustrates the logic flow for categorizing this specific compound.



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Caption: Logic flow for segregating **2-Hydroxy-5-(phenylethynyl)benzoic acid** based on solvation state and co-solvent presence.

Step-by-Step Disposal Procedure

Scenario A: Disposal of Dry Solid (Expired or Excess Stock)

Objective: Secure containment for high-temperature incineration.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or amber glass jar. Avoid metal containers due to acid corrosion.
- Transfer:
 - Perform all transfers inside a certified chemical fume hood.
 - Use an antistatic spatula to minimize static discharge (alkyne risk).
- Labeling:
 - Apply a hazardous waste label immediately.
 - Constituents: **"2-Hydroxy-5-(phenylethynyl)benzoic acid (100%)"**.
 - Hazard Checkboxes: ☒ Irritant ☒ Toxic.
- Storage: Store in the "Solid Waste" satellite accumulation area until pickup.

Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Objective: Prevent precipitation and exothermic reactions in the waste carboy.

- pH Check: If the solution is highly acidic ($\text{pH} < 2$), consider neutralizing to pH 5-9 using Sodium Bicarbonate (NaHCO_3) before adding to the main waste carboy.
 - Why? Adding concentrated acid to a general organic waste drum can cause polymerization of other waste components.
 - Caution: Neutralization generates CO_2 . Add base slowly to prevent foaming/splashing.
- Solvent Compatibility:

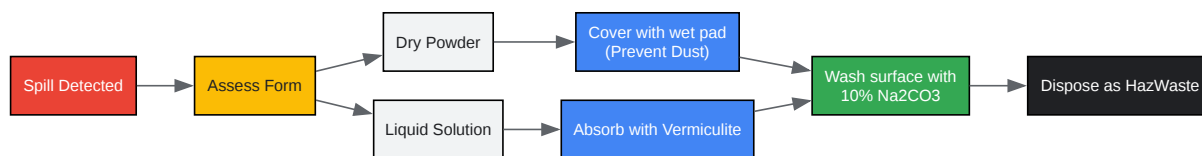
- If dissolved in DMSO/Methanol: Dispose in Non-Halogenated Organic Waste.
- If dissolved in DCM/Chloroform: Dispose in Halogenated Organic Waste.
- Rinsing: Triple rinse the original glassware with the primary solvent (e.g., acetone or ethanol) and add the rinsate to the waste container.

Emergency Response: Spill Management

In the event of a spill, immediate containment is required to prevent surface contamination and inhalation.

Spill Response Protocol

- Evacuate & Ventilate: If >10g of powder is aerosolized, evacuate the immediate area for 15 minutes to allow dust to settle.
- PPE Upgrade: Don double nitrile gloves and N95 respirator.
- Containment:
 - Liquid: Surround with absorbent pads or vermiculite.
 - Solid: Cover with a damp paper towel to prevent dust generation.
- Cleanup:
 - Sweep/scoop material into a disposable container.
 - Wash the surface with 10% Sodium Carbonate (Na_2CO_3) solution to neutralize residual acid and solubilize the phenol.
 - Final wipe with water.



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Caption: Operational workflow for containing and cleaning spills of **2-Hydroxy-5-(phenylethynyl)benzoic acid**.

Regulatory Compliance & Final Destruction

Compliance is governed by the Resource Conservation and Recovery Act (RCRA) in the US and equivalent local regulations.

- **Waste Code:** While this specific compound may not have a specific "P" or "U" list code, it falls under the characteristic of Ignitability (D001) if in flammable solvent, or general Toxic/Irritant waste.
- **Ultimate Fate:** The only acceptable destruction method for this compound is High-Temperature Incineration at a licensed TSDF (Treatment, Storage, and Disposal Facility).
 - **Mechanism:** Incineration ensures the complete oxidation of the aromatic rings and the alkyne bond, preventing the release of persistent organic pollutants (POPs).

Verification

Before signing the waste manifest:

- Verify the container is sealed and free of exterior contamination.
- Ensure the pH is not <2 (unless labeled specifically as Acid Waste).
- Confirm no oxidizers are present in the same container.

References

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